

What is (E)-3-Methyl-2-hexenoic acid-d5 and its chemical structure?

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Compound of Interest

Compound Name: (E)-3-Methyl-2-hexenoic acid-d5

Cat. No.: B12378242

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An In-Depth Technical Guide to (E)-3-Methyl-2-hexenoic acid-d5

For Researchers, Scientists, and Drug Development Professionals

Introduction

(E)-3-Methyl-2-hexenoic acid-d5 is the deuterium-labeled form of (E)-3-Methyl-2-hexenoic acid, a branched-chain unsaturated fatty acid. The non-labeled compound is notably associated with human axillary odor. The deuterated analog serves as a crucial tool in biomedical and analytical research, primarily as an internal standard for the accurate quantification of its non-labeled counterpart in various biological matrices. Its use is particularly relevant in studies of skin microbiology, metabolic pathways, and the development of deodorizing and antiperspirant technologies.

This technical guide provides a comprehensive overview of **(E)-3-Methyl-2-hexenoic acid-d5**, including its chemical structure, properties, synthesis, and applications in experimental research.

Chemical Identity and Structure

(E)-3-Methyl-2-hexenoic acid-d5 is structurally identical to its non-deuterated form, with the exception of five hydrogen atoms being replaced by deuterium atoms. This isotopic labeling is strategically placed on the methyl group at the C3 position and the adjacent C4 carbon.

The key structural features include:

- A six-carbon chain with a carboxylic acid functional group.
- A double bond between the C2 and C3 carbons in the (E) or trans configuration.
- A methyl group attached to the C3 carbon.
- Five deuterium atoms: three on the C3-methyl group and two on the C4 carbon.

The molecular formula of **(E)-3-Methyl-2-hexenoic acid-d5** is $C_7H_7D_5O_2$, and its molecular weight is approximately 133.20 g/mol. The CAS number for the unlabeled compound is 27960-21-0.

Chemical Structure Diagram

Below is a visual representation of the chemical structure of **(E)-3-Methyl-2-hexenoic acid-d5**.

Caption: Chemical structure of **(E)-3-Methyl-2-hexenoic acid-d5**.

Physicochemical Properties

Quantitative data for the deuterated compound is not readily available. However, the physical properties of the non-deuterated (E)-3-Methyl-2-hexenoic acid provide a close approximation. Deuterium substitution typically has a minimal effect on bulk physical properties such as boiling and melting points.

Property	Value (for non-deuterated form)
Appearance	Colorless oil
Molecular Formula	$C_7H_{12}O_2$
Molecular Weight	128.17 g/mol
Boiling Point	237.28 °C at 760 mmHg
Melting Point	-9.25 °C
Purity (typical)	Up to 99.8% by HPLC

Synthesis and Purification

The synthesis of **(E)-3-Methyl-2-hexenoic acid-d5** typically involves methods that allow for the specific incorporation of deuterium atoms.

General Synthetic Approach

A common strategy for the synthesis of deuterated fatty acids involves two main approaches:

- **Catalytic Deuteration:** This method uses a catalyst, such as palladium or platinum, in the presence of deuterium oxide (D_2O) to facilitate the exchange of hydrogen atoms for deuterium atoms at specific positions on a precursor molecule.
- **Use of Deuterated Precursors:** The synthesis can start with smaller, commercially available deuterated building blocks. For **(E)-3-Methyl-2-hexenoic acid-d5**, this could involve the use of deuterated methyl and ethyl reagents in a multi-step organic synthesis pathway.

Purification

Post-synthesis, the crude product is typically purified using chromatographic techniques to achieve high purity. A common method is High-Performance Liquid Chromatography (HPLC), often using a reverse-phase column. The purity of the final product is then verified using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Experimental Protocols

(E)-3-Methyl-2-hexenoic acid-d5 is primarily used as an internal standard for the quantification of endogenous (E)-3-Methyl-2-hexenoic acid in biological samples, such as sweat, plasma, or tissue extracts.

Quantification of (E)-3-Methyl-2-hexenoic Acid in Sweat by GC-MS

This protocol outlines a general procedure for the analysis of (E)-3-Methyl-2-hexenoic acid in sweat samples using the deuterated compound as an internal standard.

1. Sample Collection and Preparation:

- Collect sweat samples from the subject, for example, by using absorbent pads placed in the axillary region.
- Extract the collected sweat from the pads using a suitable organic solvent (e.g., dichloromethane or a mixture of methanol and water).
- Spike the extract with a known amount of **(E)-3-Methyl-2-hexenoic acid-d5** solution of a known concentration. This serves as the internal standard.
- Derivatize the fatty acids in the extract to make them more volatile for GC analysis. A common derivatization agent is N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS), which converts the carboxylic acids to their trimethylsilyl (TMS) esters.

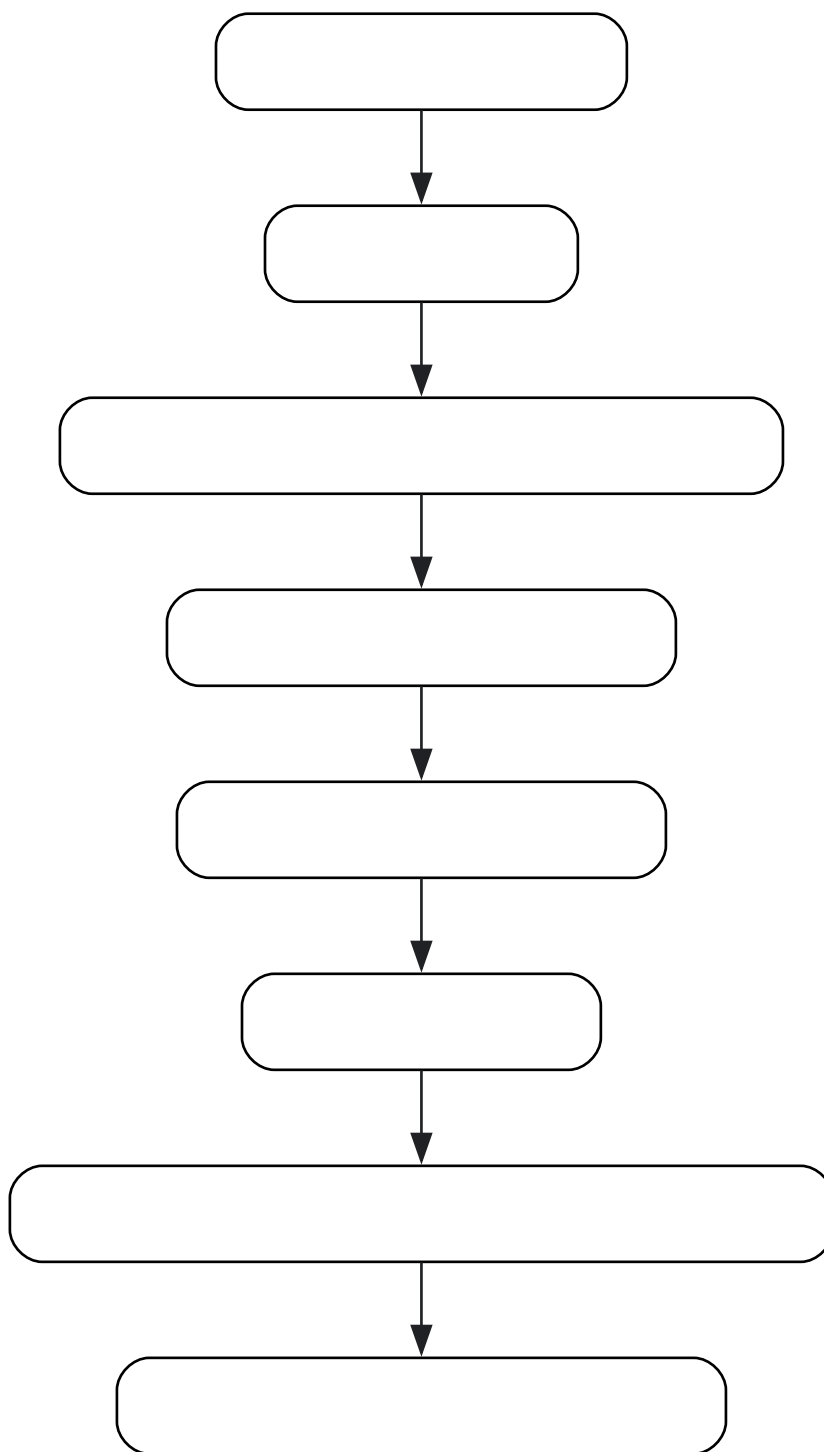
2. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms or HP-5ms).
 - Injector Temperature: 250 °C.
 - Oven Temperature Program: Start at a low temperature (e.g., 50 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 280 °C) to elute the analytes.
 - Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for higher sensitivity and specificity. Monitor characteristic ions for both the analyte and the internal standard. For the TMS derivative of (E)-3-Methyl-2-hexenoic acid, a potential ion to monitor would be the molecular ion or a prominent fragment ion. For the deuterated standard, the corresponding ions will have a mass shift of +5 amu.

3. Data Analysis:

- Integrate the peak areas of the selected ions for both the native compound and the deuterated internal standard.
- Calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
- Create a calibration curve by analyzing a series of standards with known concentrations of the non-labeled compound and a constant concentration of the deuterated internal standard.
- Determine the concentration of (E)-3-Methyl-2-hexenoic acid in the unknown samples by comparing their peak area ratios to the calibration curve.

Logical Workflow for Quantification



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Caption: Workflow for quantifying (E)-3-Methyl-2-hexenoic acid.

Conclusion

(E)-3-Methyl-2-hexenoic acid-d5 is an indispensable tool for researchers in various scientific disciplines. Its primary utility as an internal standard enables the precise and accurate quantification of its non-deuterated counterpart, which is crucial for understanding its role in human physiology and pathology. The methodologies outlined in this guide provide a framework for the application of this valuable labeled compound in rigorous scientific investigation. As research into the human microbiome and its metabolic products continues to expand, the importance of such analytical standards is set to grow.

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